Technical Support Center: 2,6-Difluoro-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*2,6-Difluoro-4-hydroxybenzaldehyde*
CAS No.:	*532967-21-8*
Cat. No.:	*B1360932*

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As a Senior Application Scientist, this guide provides in-depth technical support for researchers, scientists, and drug development professionals working with **2,6-Difluoro-4-hydroxybenzaldehyde**. The following information is curated from field experience and authoritative sources to ensure the success and integrity of your experiments.

Product Overview and Key Properties

2,6-Difluoro-4-hydroxybenzaldehyde is a substituted aromatic aldehyde crucial as a building block in medicinal chemistry and materials science. Its unique electronic properties, stemming from the electron-withdrawing fluorine atoms and the electron-donating hydroxyl group, make it a versatile reagent. However, these same features necessitate careful storage and handling to ensure its stability and reactivity.

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Property	Value	Source(s)
CAS Number	532967-21-8	[1][2]
Molecular Formula	$C_7H_4F_2O_2$	[1][2]
Molecular Weight	158.10 g/mol	[1]
Appearance	Cream to brown solid powder	[2]
Melting Point	174.0-187.0 °C	[2]
Purity	Typically ≥94.0% - 98%	[2]

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2,6-Difluoro-4-hydroxybenzaldehyde**?

A1: Proper storage is critical to maintain the compound's integrity. It should be stored at room temperature in a tightly sealed container under an inert atmosphere, such as argon or nitrogen. The area must be dry and well-ventilated.[3] Exposure to air, moisture, and light should be minimized to prevent oxidation and degradation, which can often be observed as a darkening of the material. For long-term storage, refrigeration (2-8°C) under an inert atmosphere is also a viable option, similar to other fluorinated hydroxybenzaldehydes.[4][5]

Q2: What are the primary safety hazards associated with this compound?

A2: According to the Globally Harmonized System (GHS), **2,6-Difluoro-4-hydroxybenzaldehyde** is classified as an irritant.[1] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][3] Always handle this chemical in a well-ventilated area or a chemical fume hood.[3][6] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory.[3] In case of contact, rinse the affected area with plenty of water.[3]

Q3: The material in my bottle has turned dark brown. Is it still usable?

A3: The product is typically a cream to brown powder.[2] Significant darkening suggests potential degradation, likely due to oxidation of the phenolic hydroxyl group or the aldehyde. Before use, you must validate its purity. We recommend running a quick purity check using

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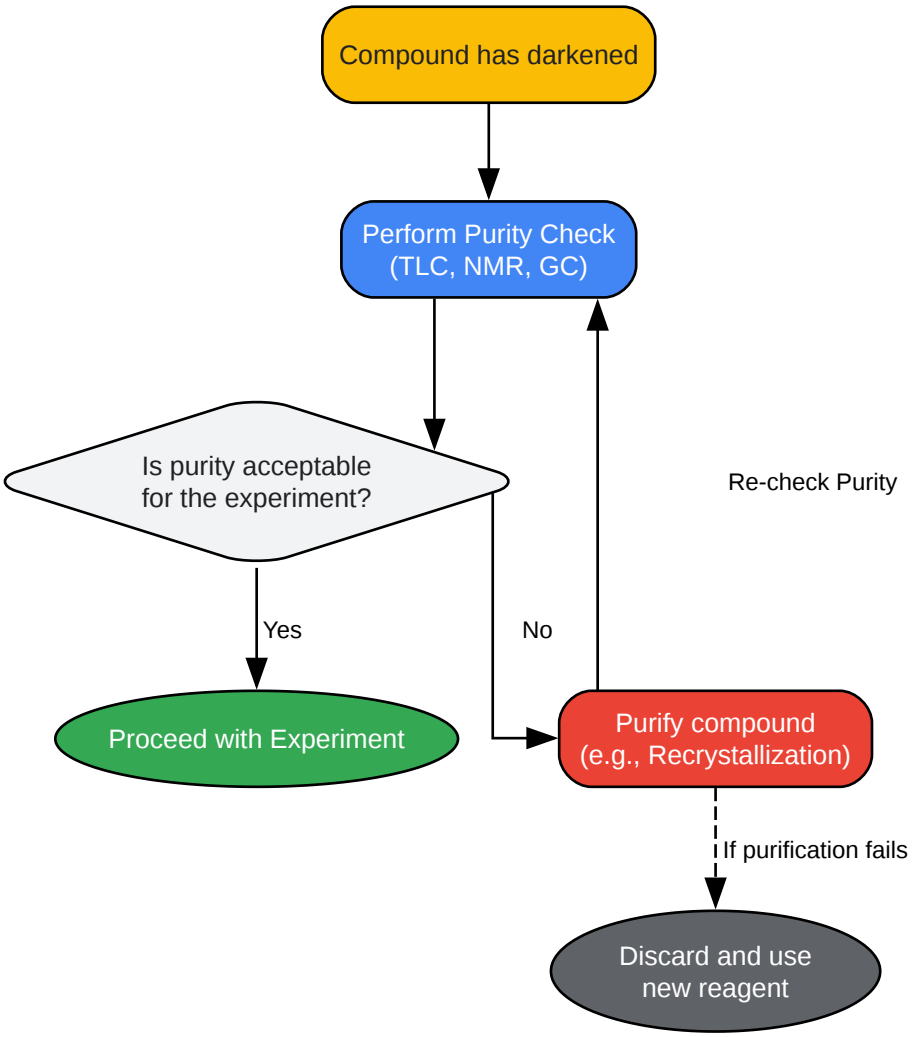
Thin Layer Chromatography (TLC) against a reference or analyzing it via ^{1}H NMR or GC-MS. If significant impurities are detected, purification by recrystallization or column chromatography may be necessary. For guidance, see the decision workflow below.



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Caption: Decision workflow for handling discolored reagent.

Q4: What solvents are recommended for dissolving **2,6-Difluoro-4-hydroxybenzaldehyde**?

A4: While specific solubility data is not extensively published, its parent compound, 4-hydroxybenzaldehyde, is slightly soluble in water but soluble in organic solvents like ethanol.[7] For **2,6-Difluoro-4-hydroxybenzaldehyde**, you can expect good solubility in polar aprotic solvents such as Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and acetone, as well

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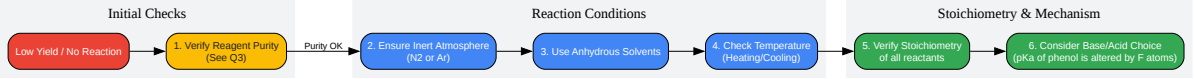
as alcohols like ethanol and methanol. It is advisable to perform a small-scale solubility test with your chosen solvent before proceeding with a large-scale reaction.

Troubleshooting Guide for Experiments

Q5: My reaction involving **2,6-Difluoro-4-hydroxybenzaldehyde** is failing or giving very low yields. What should I investigate?

A5: Reaction failure can be attributed to several factors. The flowchart below provides a systematic troubleshooting approach.



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Caption: Troubleshooting workflow for low-yield reactions.

- Causality Explained:
  - Reagent Purity: As discussed in Q3, impurities can inhibit or participate in side reactions.
  - Atmosphere: The phenolic hydroxyl group is susceptible to oxidation, which can be catalyzed by trace metals. An inert atmosphere is crucial.[6]
  - Solvent Quality: Many reactions involving aldehydes or phenols are sensitive to water. For instance, in a protection reaction using a base, water can hydrolyze reagents or alter the base's effectiveness.[8]
  - Temperature: Ensure your reaction is conducted at the temperature specified in your protocol. Some reactions require precise temperature control to prevent side-product formation.
  - Stoichiometry: Inaccurate measurement of the limiting reagent will directly impact yield.

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- Reactivity Considerations: The two fluorine atoms ortho to the aldehyde are strongly electron-withdrawing. This increases the acidity of the para-hydroxyl group compared to 4-hydroxybenzaldehyde, which may require a different choice of base (e.g., a weaker base like K_2CO_3 vs. a stronger one like NaH) for reactions like O-alkylation.

Q6: I am attempting a protection reaction on the hydroxyl group and getting a mixture of products. Why?

A6: While this compound has only one hydroxyl group, if you are working with a related dihydroxybenzaldehyde, regioselectivity is a common challenge. For instance, in the protection of 3,4-dihydroxybenzaldehyde, alkylation can occur at either the 3- or 4-position, and reaction conditions must be carefully optimized to favor one over the other.[9] If you are seeing multiple products with **2,6-Difluoro-4-hydroxybenzaldehyde**, it is more likely due to:

- Incomplete Reaction: Your starting material remains.
- Side-Reactions at the Aldehyde: The aldehyde group is reactive and may undergo side reactions (e.g., acetal formation if an alcohol is present) depending on the conditions.
- Degradation: The starting material or product may be degrading on the TLC plate or during workup.

Illustrative Experimental Protocol: O-Alkylation

This protocol is a general guideline for the O-alkylation (e.g., benzylation) of the hydroxyl group, adapted from procedures for similar phenolic compounds.[9]

Objective: To synthesize 4-(alkoxy)-2,6-difluorobenzaldehyde.

Materials:

- **2,6-Difluoro-4-hydroxybenzaldehyde**
- Alkyl halide (e.g., benzyl bromide)
- Potassium carbonate (K_2CO_3), anhydrous
- Dimethylformamide (DMF), anhydrous

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- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Setup: In a flame-dried, round-bottom flask equipped with a magnetic stir bar, add **2,6-Difluoro-4-hydroxybenzaldehyde** (1.0 eq).
- Inert Atmosphere: Seal the flask with a septum and purge with nitrogen or argon for 10-15 minutes.
- Solvent and Base: Add anhydrous DMF via syringe to dissolve the aldehyde. Then, add anhydrous potassium carbonate (1.5 - 2.0 eq).
- Reagent Addition: Add the alkyl halide (1.1 - 1.2 eq) dropwise to the stirring suspension at room temperature.
- Reaction: Allow the reaction to stir at room temperature (or heat gently to 40-50°C if the reaction is slow) and monitor its progress by TLC.
- Workup: Once the starting material is consumed, cool the reaction to room temperature. Quench by adding deionized water.
- Extraction: Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
- Washing: Combine the organic layers and wash with water, followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired O-alkylated product.

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